

Ipronidazole: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Ipronidazole

Cat. No.: B135245

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This technical guide provides an in-depth overview of **Ipronidazole**, a nitroimidazole-class antiprotozoal agent. It details its chemical identity, mechanism of action, and relevant experimental data and protocols to support research and development activities.

Chemical Identity of Ipronidazole

Ipronidazole is a synthetic compound recognized for its efficacy against various protozoal infections, particularly in veterinary medicine.^[1] Accurate identification is critical for research and regulatory purposes.

Table 1: Core Chemical Identifiers for **Ipronidazole**

Identifier	Value	Source(s)
CAS Number	14885-29-1	[1][2][3][4][5]
IUPAC Name	1-methyl-5-nitro-2-propan-2-ylimidazole	[2][5]
Synonyms	Ipropran, Ro 7-1554	[3][6]

Table 2: Molecular and Structural Data for **Ipronidazole**

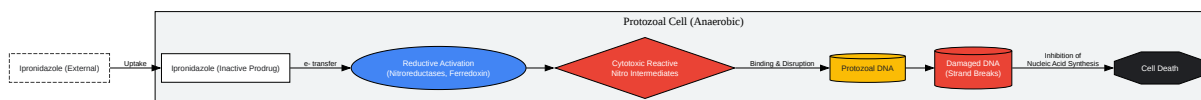
Property	Value	Source(s)
Chemical Formula	C ₇ H ₁₁ N ₃ O ₂	[1][2][3][4]
Molecular Weight	169.18 g/mol	[2][3][4]
Canonical SMILES	CC(C)C1=NC=C(N1C)-- INVALID-LINK--[O-]	[2]
InChI Key	NTAFJUSDNOSFFY- UHFFFAOYSA-N	[1][2][3]

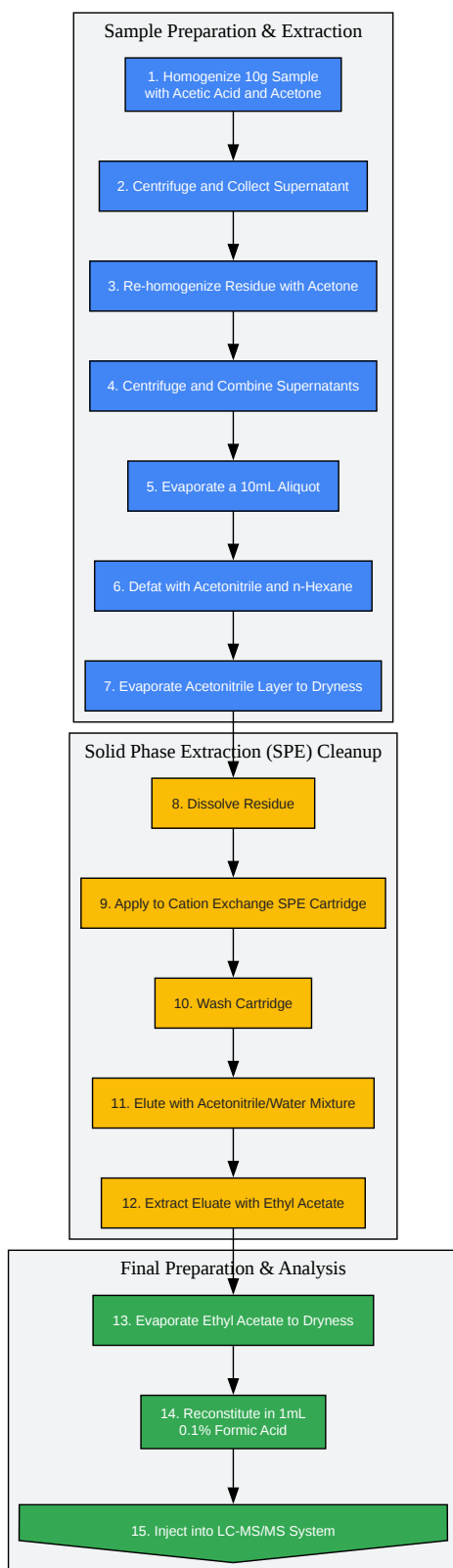
Mechanism of Action: A Prodrug Approach to Protozoal Disruption

Ipronidazole functions as a prodrug, meaning it is administered in an inactive form and requires bioactivation within the target organism.[3] Its selective toxicity is derived from the unique metabolic environment of anaerobic protozoa and bacteria.

The mechanism of action for 5-nitroimidazole drugs like **Ipronidazole** proceeds through the following key steps:

- **Cellular Uptake:** The unactivated **Ipronidazole** molecule enters the protozoal cell.
- **Reductive Activation:** Inside the anaerobic environment of the protozoan, low-redox-potential proteins, such as ferredoxin or nitroreductases, transfer electrons to the nitro group of **Ipronidazole**. [1][3]
- **Formation of Cytotoxic Intermediates:** This reduction process generates highly reactive nitroso radicals and other cytotoxic intermediates. [1]
- **DNA Damage:** These reactive molecules covalently bind to and disrupt the helical structure of the protozoan's DNA, leading to strand breakage. [1]
- **Inhibition of Nucleic Acid Synthesis and Cell Death:** The extensive DNA damage inhibits essential cellular processes, including nucleic acid synthesis, ultimately resulting in the death of the protozoan cell. [1][5]





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